

Technical Guide: Clonazepam-13C2,15N Internal Standard

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Compound of Interest

Compound Name: Clonazepam-13C2,15N

Cat. No.: B13406552

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Executive Summary

Clonazepam-13C2,15N (CAS: 907200-06-0) is a highly specialized stable isotope-labeled internal standard (SIL-IS) used in the quantitative bioanalysis of Clonazepam. With a molecular weight of approximately 318.7 g/mol, it introduces a mass shift of +3 Daltons relative to the native drug.

This guide addresses the critical need for precision in forensic toxicology and therapeutic drug monitoring (TDM). Unlike deuterated analogs (e.g., Clonazepam-d4), which may exhibit chromatographic isotope effects (retention time shifts), **Clonazepam-13C2,15N** offers perfect co-elution with the analyte. This ensures that the internal standard experiences the exact same matrix suppression or enhancement as the target analyte at the moment of ionization, providing the highest tier of quantitative accuracy for LC-MS/MS workflows.

Part 1: Physicochemical Identity

Core Data Matrix

Property	Specification
Compound Name	Clonazepam-13C2,15N
CAS Number	907200-06-0
Molecular Formula	C ₁₃ ¹³ C ₂ H ₁₀ CIN ₂ ¹⁵ NO ₃
Molecular Weight	318.7 g/mol (approx.)
Exact Mass	318.0448 Da
Parent Compound	Clonazepam (MW 315.71)
Mass Shift	+3 Da (M+3)
Chemical Structure	5-(2-Chlorophenyl)-1,3-dihydro-7-nitro-2H-1,4-benzodiazepin-2-one (Isotopically labeled)
DEA Schedule	Schedule IV (Controlled Substance)
Appearance	Pale Yellow Solid
Solubility	DMSO, Methanol, Acetonitrile

Isotopic Labeling Logic

The labeling pattern typically involves the incorporation of two Carbon-13 atoms and one Nitrogen-15 atom within the benzodiazepine core or the pendant phenyl ring.

- Stability: Unlike deuterium (

H), which can undergo exchange with solvent protons (H/D exchange) under acidic or basic conditions,

C and

N labels are covalently fixed within the skeletal structure. This renders the internal standard chemically inert to isotopic scrambling during extraction or storage.

Part 2: Technical Application & Rationale

The "Perfect Co-Elution" Advantage

In Reverse Phase Liquid Chromatography (RPLC), deuterated isotopes often elute slightly earlier than their non-labeled counterparts due to the slightly lower lipophilicity of the C-D bond compared to the C-H bond.

- **The Risk:** If the internal standard elutes earlier, it may not overlap with the specific matrix effect zone (ion suppression/enhancement) affecting the analyte.
- **The Solution:** Carbon-13 and Nitrogen-15 isotopes do not alter the lipophilicity or pKa of the molecule. **Clonazepam-13C2,15N** co-elutes exactly with native Clonazepam, ensuring that any ionization fluctuation affects both equally. This self-correcting mechanism is the gold standard for regulated bioanalysis (FDA/EMA guidelines).

Mass Spectral Resolution

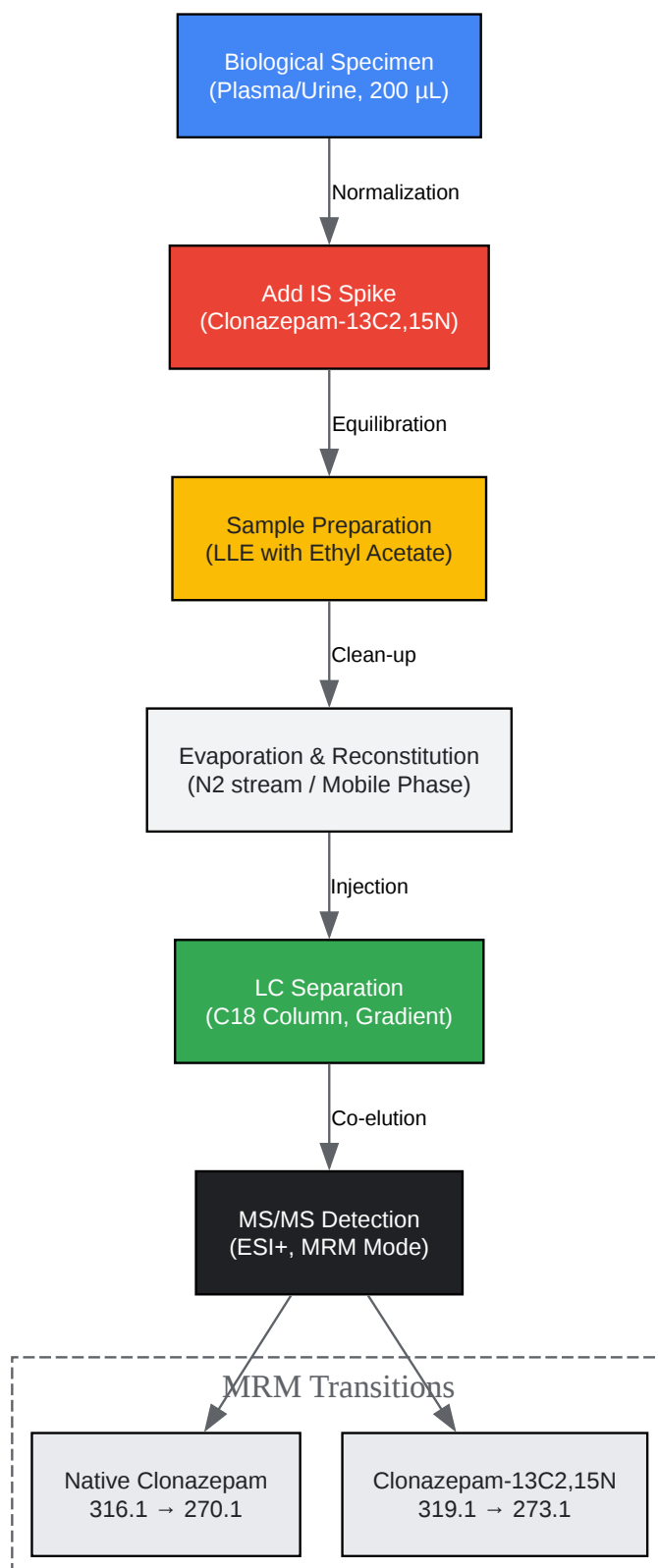
Clonazepam contains a chlorine atom, which naturally produces an M+2 isotope peak (Cl) at ~33% abundance.

- **Native Spectrum:** Base peak at m/z 316, significant isotope peak at m/z 318.
- **Interference Avoidance:** A +3 mass shift (**Clonazepam-13C2,15N** at m/z 319) safely clears the natural isotopic envelope of the native drug, preventing "cross-talk" where the native drug contributes signal to the internal standard channel.

Part 3: Experimental Protocol (LC-MS/MS)

Workflow Visualization

The following diagram illustrates the validated workflow for extracting and quantifying Clonazepam using this specific internal standard.



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Caption: Analytical workflow ensuring matrix normalization via co-eluting stable isotope internal standard.

Detailed Methodology

A. Sample Preparation (Liquid-Liquid Extraction)[1]

- Aliquot: Transfer 200 μ L of plasma/serum into a borosilicate glass tube.
- Spike IS: Add 20 μ L of **Clonazepam-13C2,15N** working solution (e.g., 100 ng/mL in Methanol). Vortex for 10 seconds.
- Buffer: Add 100 μ L of 0.1 M Carbonate Buffer (pH 9.0) to ensure the drug is in its non-ionized state (pKa ~1.5 and 10.5) for maximal extraction efficiency.
- Extract: Add 2 mL of Ethyl Acetate:Hexane (90:10). Mechanical shake for 10 minutes.
- Separate: Centrifuge at 3000 x g for 5 minutes. Freeze the aqueous layer (dry ice/acetone bath) and decant the organic layer.
- Reconstitute: Evaporate to dryness under Nitrogen at 40°C. Reconstitute in 100 μ L of Mobile Phase (50:50 MeOH:H₂O).

B. LC-MS/MS Conditions[1][2]

- Column: Biphenyl or C18 (e.g., Kinetex 2.6 μ m, 50 x 2.1 mm).
- Mobile Phase A: 2 mM Ammonium Formate in Water + 0.1% Formic Acid.
- Mobile Phase B: Methanol + 0.1% Formic Acid.
- Gradient: 40% B to 90% B over 4 minutes.
- Ionization: Electrospray Positive (ESI+).

C. MRM Transitions (Quantitation)

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Clonazepam	316.1	270.1	25
Clonazepam- 13C2,15N	319.1	273.1	25

Note: The transition 316 → 270 corresponds to the loss of the nitro group (NO₂). The IS transition 319 → 273 confirms the label is retained in the core fragment.

Part 4: Quality Control & Regulatory Compliance

Isotopic Purity Check

Before validation, the isotopic purity must be verified to ensure no contribution to the "native" channel (M+0).

- Requirement: The signal at m/z 316 (native) in a pure sample of **Clonazepam-13C2,15N** (at working concentration) must be <0.5% of the IS response.
- Traceability: Certificates of Analysis (CoA) for CAS 907200-06-0 usually guarantee >99% isotopic enrichment.

Handling and Storage

- DEA Status: As a benzodiazepine derivative, this material is treated as a Schedule IV controlled substance in the US. Secure storage and usage logging are mandatory.
- Stability: Store neat powder at -20°C. Solutions in methanol are stable for up to 12 months at -20°C if protected from evaporation.

References

- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 2802, Clonazepam. Retrieved from [\[Link\]](#)
- US Drug Enforcement Administration. (2024). Controlled Substance Schedules. Retrieved from [\[Link\]](#)

- Pharmaffiliates. (n.d.). Clonazepam Stable Isotopes and Impurities. Retrieved from [[Link](#)]

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Sources

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- 2. researchgate.net [researchgate.net]
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